

An In-depth Technical Guide to the Initial Safety and Handling of Cyclodecane

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Compound of Interest

Compound Name: Cyclodecane

Cat. No.: B1584694

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This document provides a comprehensive overview of the initial safety and handling data for **cyclodecane** (CAS No. 293-96-9), targeted towards researchers, scientists, and drug development professionals. The information is compiled from available safety data sheets and chemical property databases.

Physicochemical and Hazard Properties

A foundational understanding of the physicochemical properties of a compound is critical for its safe handling. **Cyclodecane** is a colorless liquid at room temperature.^[1] The key quantitative data are summarized below.

Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₂₀	[1][2][3]
Molar Mass	140.27 g/mol	[1][2][3]
Appearance	Colorless liquid	[1][3][4]
Density	0.871 g/cm ³ at 25 °C	[1][3]
Melting Point	9-10 °C	[1][3]
Boiling Point	201 °C	[1][3][4]
Flash Point	65 °C (149 °F)	[3][4][5][6]
Vapor Pressure	0.447 mmHg at 25°C	[7]
Water Solubility	0.33 mg/L at 25 °C	[7]

Toxicological and Hazard Data

The toxicological properties of **cyclodecane** have not been thoroughly investigated. However, available data from the European Chemicals Agency (ECHA) provide a GHS classification.

Hazard Class	GHS Classification	Source(s)
Aspiration Hazard	H304: May be fatal if swallowed and enters airways (Danger)	[2]
Flammability	H227: Combustible liquid (Warning)	

Note: No specific LD50 or LC50 data for **cyclodecane** were found in the provided search results. One source indicates that for the similar compound cyclododecane, the oral LD50 in rats and subcutaneous LD50 in mice are both >10,000 mg/kg, suggesting low acute toxicity for that substance.[8]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to mitigate the risks associated with **cyclodecane**'s flammability and aspiration hazard.

Personal Protective Equipment (PPE) and Engineering Controls

- Ventilation: Handle in a well-ventilated place to avoid the formation and inhalation of mists, gases, or vapors.[\[4\]](#)
- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[4\]](#)
- Hand Protection: Wear chemical-impermeable gloves that satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[\[4\]](#) Gloves must be inspected prior to use.[\[4\]](#)
- Skin and Body Protection: Wear fire/flamm resistant and impervious clothing.[\[4\]](#)

Handling Procedures

- Avoid contact with skin and eyes.[\[4\]](#)
- Avoid breathing mist, gas, or vapors.[\[4\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.
- Use non-sparking tools and take precautionary measures against static discharge.[\[4\]](#)
- Ensure emergency exits and risk-elimination areas are established.[\[4\]](#)

Storage Conditions

- Store in a tightly closed container.[\[4\]](#)
- Keep in a dry, cool, and well-ventilated place.[\[4\]](#)
- Store apart from incompatible materials, such as strong oxidizing agents, and foodstuff containers.[\[4\]](#)[\[9\]](#)

Emergency Procedures and First Aid

In case of accidental exposure or release, the following procedures should be followed.

First-Aid Measures

Exposure Route	First-Aid Procedure	Source(s)
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[4]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[4]
Eye Contact	Rinse with pure water for at least 15 minutes and consult a doctor.	[4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a doctor or Poison Control Center immediately.	[4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Specific Hazards: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[4]

Accidental Release Measures

- Evacuate personnel to safe areas and ensure adequate ventilation.[4]
- Remove all sources of ignition.[4]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Contain and clean up the spill using spark-proof tools and explosion-proof equipment. Collect with an inert absorbent material and place in a suitable, closed container for disposal.
[4]

Experimental Protocols

Detailed experimental protocols for the safety evaluation of **cyclodecane** are not extensively published. The following represents a standard methodology for determining a key safety parameter.

Determination of Flash Point (Cleveland Open-Cup Method - ASTM D92)

The flash point of a volatile material is the lowest temperature at which its vapors will ignite when given an ignition source. The value of 65 °C for **cyclodecane** indicates it is a combustible liquid.[3][4]

Objective: To determine the flash point of **cyclodecane** using the Cleveland Open-Cup (COC) apparatus.

Apparatus:

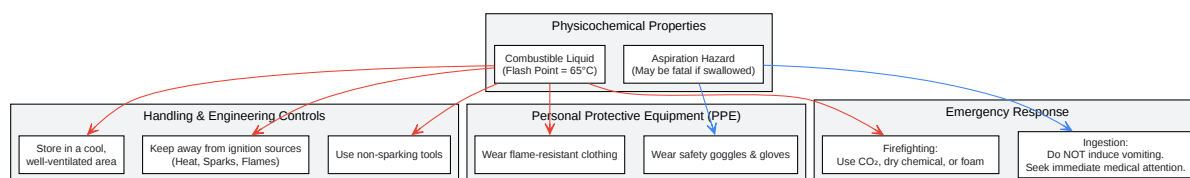
- Cleveland Open-Cup apparatus (brass cup, heating plate).
- Standardized thermometer.
- Test flame applicator.
- Heating source with controlled rate of temperature rise.

Procedure:

- **Sample Preparation:** Fill the brass cup with the **cyclodecane** sample to the marked filling line. Ensure no sample is on the outside of the cup.
- **Apparatus Setup:** Place the cup in the heating plate. Insert the thermometer to the specified depth, ensuring it does not touch the bottom of the cup.
- **Heating:** Heat the sample initially at a rapid rate, then slow to a rate of 5 to 6 °C per minute when the temperature is within 28 °C of the expected flash point.
- **Ignition Test:** As the temperature rises, apply the test flame across the center of the cup at specified temperature intervals. The test flame should be approximately 4 mm in diameter.
- **Observation:** The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid surface to ignite and a flash appears at any point on the surface.
- **Recording:** Record the observed flash point temperature.

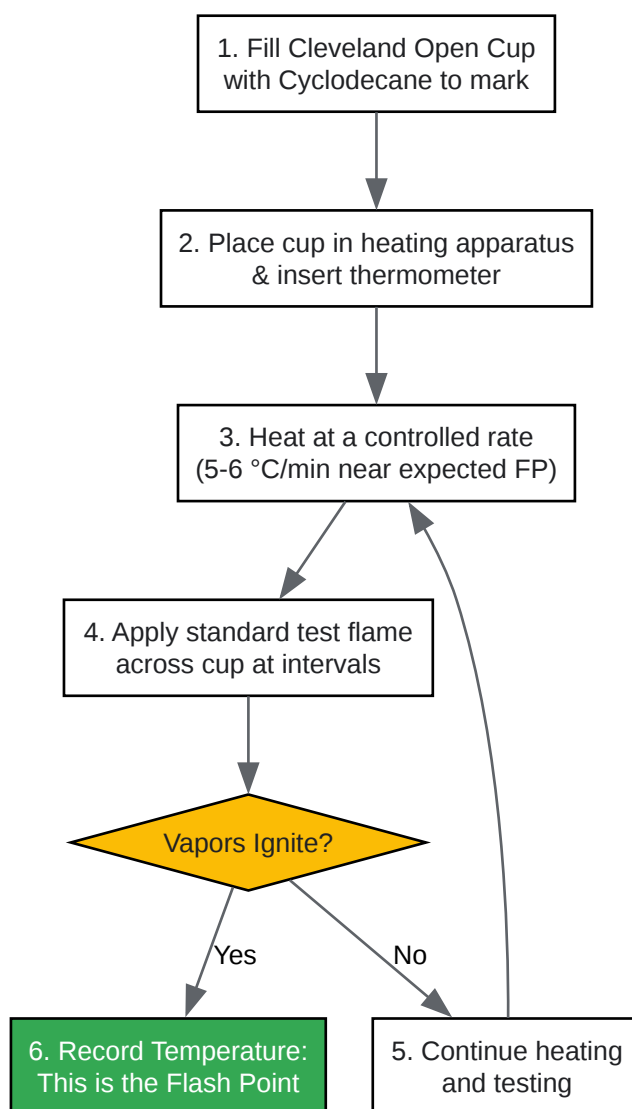
Visualized Safety and Experimental Workflows

The following diagrams illustrate key logical relationships and workflows pertinent to the safe handling of **cyclodecane**.



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Caption: Logical relationships between **cyclodecane** properties and safety measures.



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